

Improving the selectivity of 4,5-DHT for serotonergic neurons

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Compound of Interest

Compound Name: 4,5-Dihydroxytryptamine

Cat. No.: B14673407

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Technical Support Center: 4,5-DHT Application & Selectivity

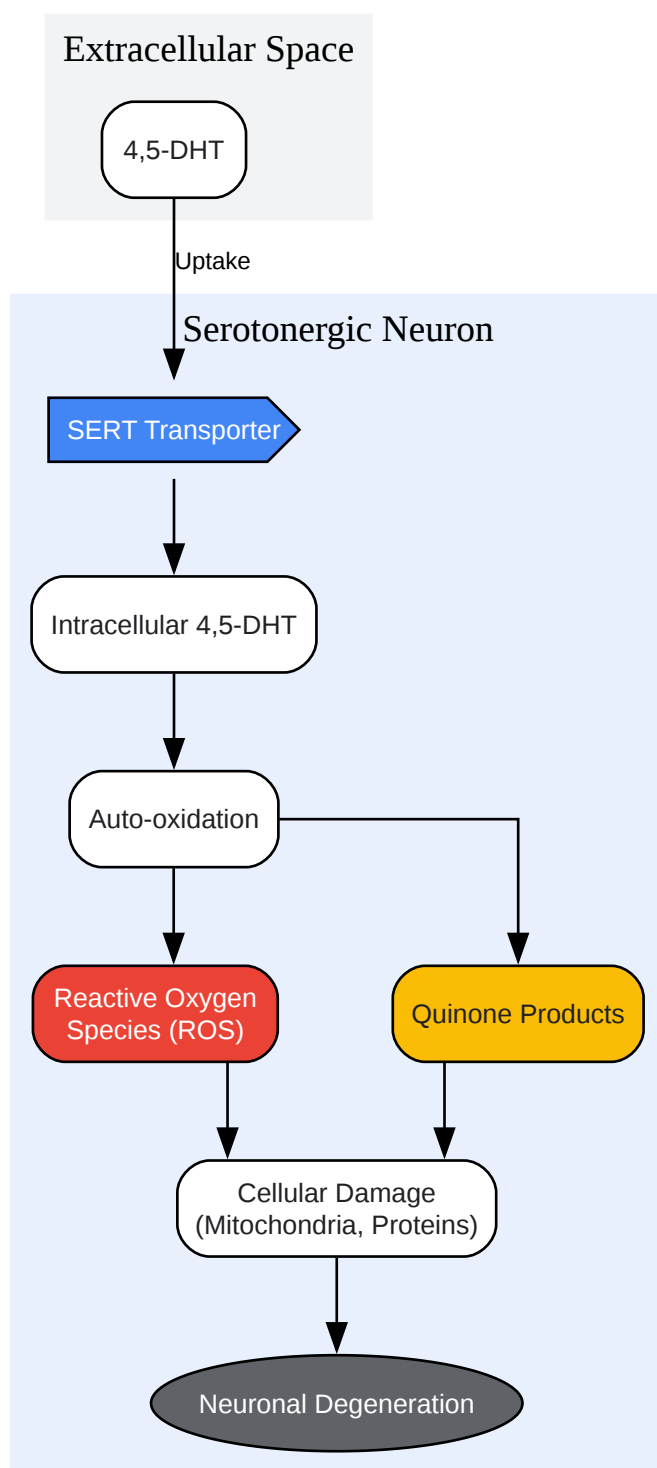
Welcome to the technical support resource for researchers utilizing **4,5-dihydroxytryptamine** (4,5-DHT). This guide is designed for neuroscientists and drug development professionals seeking to create precise and selective lesions of serotonergic neurons for in-vivo and in-vitro models. Here, we move beyond simple protocols to provide in-depth troubleshooting advice and foundational knowledge, empowering you to optimize your experiments for maximal efficacy and selectivity.

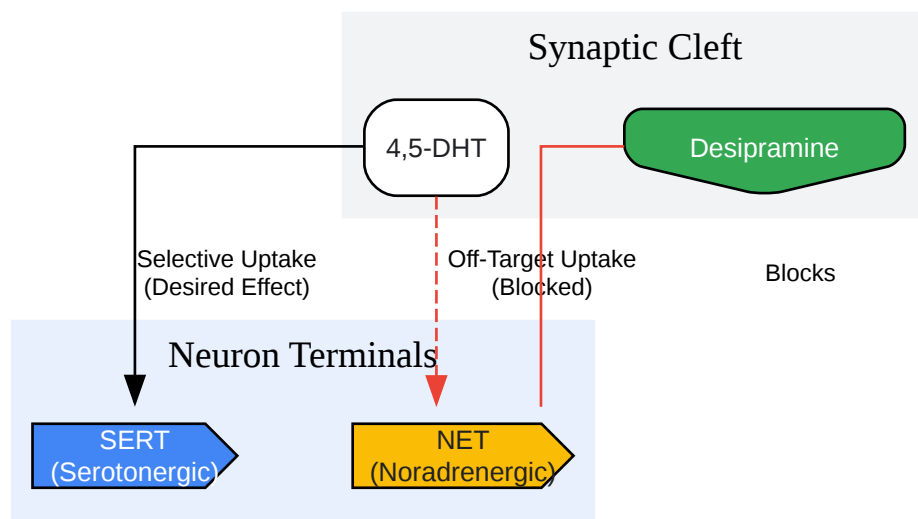
Core Principles: The Mechanism of 4,5-DHT Neurotoxicity

Understanding how 4,5-DHT works is critical to troubleshooting its application. Its selectivity is not inherent to the molecule itself but is conferred by the cellular machinery of the target neurons.

4,5-DHT is a structural analog of serotonin (5-hydroxytryptamine, 5-HT).[1] This structural similarity allows it to be recognized and transported into neurons by the serotonin transporter (SERT), a protein primarily expressed on the membrane of serotonergic neurons.[2] Once inside the neuron, 4,5-DHT's dihydroxy-indole structure makes it highly susceptible to auto-oxidation. This process generates reactive oxygen species (ROS) and electrophilic quinone products.[3][4] The massive increase in intracellular oxidative stress overwhelms the neuron's

antioxidant defenses, leading to the destruction of mitochondria, damage to critical proteins and lipids, and ultimately, apoptotic or necrotic cell death. This targeted degeneration is what makes 4,5-DHT a useful tool for studying the function of the serotonergic system.





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